Cys-V5 Peptide: A Comprehensive Biophysical and Methodological Guide

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Compound of Interest

Compound Name:	*Cys-V5 Peptide*
Cat. No.:	*B12371243*

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Introduction

The **Cys-V5 peptide** is a synthetically modified epitope tag derived from the P and V proteins of the simian virus 5 (SV5).[1][2] This 15-amino acid peptide, with an N-terminal cysteine appended to the standard V5 tag sequence (Gly-Lys-Pro-Ile-Pro-Asn-Pro-Leu-Leu-Gly-Leu-Asp-Ser-Thr), offers a versatile tool for the detection, purification, and functional analysis of recombinant proteins.[1][2] The inclusion of the cysteine residue provides a reactive thiol group, enabling site-specific conjugation to other molecules, surfaces, or proteins. This guide provides an in-depth overview of the core biophysical properties of the **Cys-V5 peptide**, detailed experimental protocols for its characterization, and its application in studying molecular interactions.

Core Biophysical Properties

The biophysical characteristics of the **Cys-V5 peptide** are crucial for its effective application in various experimental settings. While some properties are inherent to its amino acid sequence, others are influenced by the surrounding environment. A summary of these properties is presented in Table 1.

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Property	Value	Method/Source
Amino Acid Sequence	Cys-Gly-Lys-Pro-Ile-Pro-Asn-Pro-Leu-Leu-Gly-Leu-Asp-Ser-Thr	[1]
Molecular Weight	1524.8 g/mol	
Theoretical Isoelectric Point (pI)	5.84	Calculated
Extinction Coefficient (280 nm)	125 $M^{-1}cm^{-1}$	Calculated
Net Charge at Physiological pH (~7.4)	0	
Secondary Structure	Lacks a defined secondary structure	
Solubility	Generally soluble in aqueous buffers; solubility can be enhanced by using organic solvents like DMSO for hydrophobic peptides. For cysteine-containing peptides, using degassed acidic buffers is recommended to prevent oxidation.	
Stability	Lyophilized form is stable at -20°C. In solution, stability is limited, especially for peptides containing cysteine, which is prone to oxidation. Storage at -20°C or -80°C in aliquots is recommended to avoid repeated freeze-thaw cycles.	

Note on Calculated Values: The theoretical isoelectric point and extinction coefficient were calculated based on the amino acid sequence using standard algorithms. The extinction

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coefficient at 280 nm is low due to the absence of Tryptophan and Tyrosine residues.

Experimental Protocols

Detailed methodologies are essential for the synthesis, purification, and characterization of the **Cys-V5 peptide**.

Solid-Phase Peptide Synthesis (SPPS)

The **Cys-V5 peptide** is typically synthesized using Fmoc (9-fluorenylmethyloxycarbonyl) solid-phase peptide synthesis.

Protocol:

- Resin Selection: A Rink Amide resin is commonly used to obtain a C-terminal amide. For a C-terminal carboxylic acid, a Wang or 2-chlorotrityl chloride resin is suitable.
- Amino Acid Coupling:
  - Swell the resin in a suitable solvent like N,N-dimethylformamide (DMF).
  - Remove the Fmoc protecting group from the resin using a solution of 20% piperidine in DMF.
  - Wash the resin thoroughly with DMF.
  - Couple the first Fmoc-protected amino acid (Threonine) to the resin using a coupling agent such as HBTU/HCTU in the presence of a base like N,N-diisopropylethylamine (DIEA).
  - Repeat the deprotection, washing, and coupling steps for each subsequent amino acid in the sequence (Ser, Asp, etc.), ending with Fmoc-Cys(Trt)-OH. The trityl (Trt) group protects the cysteine's sulfhydryl group during synthesis.
- Cleavage and Deprotection:
  - After the final coupling and deprotection of the N-terminal Fmoc group, wash the resin with dichloromethane (DCM).

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- Treat the resin with a cleavage cocktail, typically containing trifluoroacetic acid (TFA) and scavengers (e.g., triisopropylsilane and water) to remove the peptide from the resin and cleave the side-chain protecting groups.

- Precipitation and Lyophilization:
  - Precipitate the cleaved peptide in cold diethyl ether.
  - Centrifuge to pellet the peptide, decant the ether, and repeat the wash.
  - Dry the peptide pellet under vacuum and then lyophilize to obtain a fluffy white powder.

Purification by Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

The crude synthetic peptide requires purification to remove truncated sequences and other impurities.

Protocol:

- Column: A C18 stationary phase is standard for peptide purification.
- Mobile Phases:
  - Mobile Phase A: 0.1% TFA in water.
  - Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A linear gradient from low to high concentration of Mobile Phase B is used to elute the peptide. A typical gradient might be 5-65% B over 30 minutes.
- Detection: The peptide is detected by UV absorbance at 214 nm and 280 nm.
- Fraction Collection and Analysis: Collect fractions corresponding to the major peak. Analyze the purity of the collected fractions by analytical RP-HPLC and mass spectrometry.
- Lyophilization: Pool the pure fractions and lyophilize to obtain the purified peptide.

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Characterization by Mass Spectrometry

Mass spectrometry is used to confirm the identity and purity of the synthesized peptide.

Protocol:

- Sample Preparation: Dissolve a small amount of the purified, lyophilized peptide in a suitable solvent (e.g., 50% acetonitrile/water with 0.1% formic acid).
- Instrumentation: Utilize an Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) mass spectrometer.
- Analysis: Acquire the mass spectrum. The observed molecular weight should match the calculated theoretical mass of the **Cys-V5 peptide** (1524.8 Da). Tandem mass spectrometry (MS/MS) can be used to confirm the amino acid sequence.

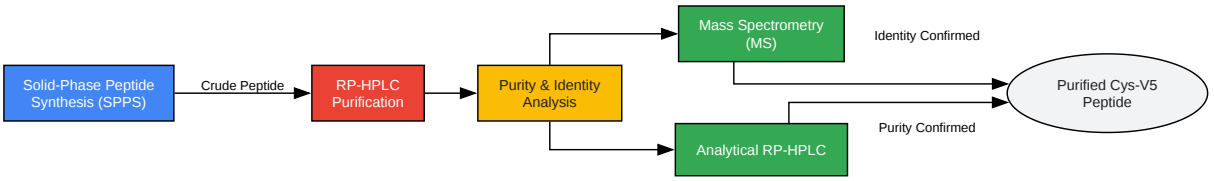
Application in Studying Protein-Protein Interactions

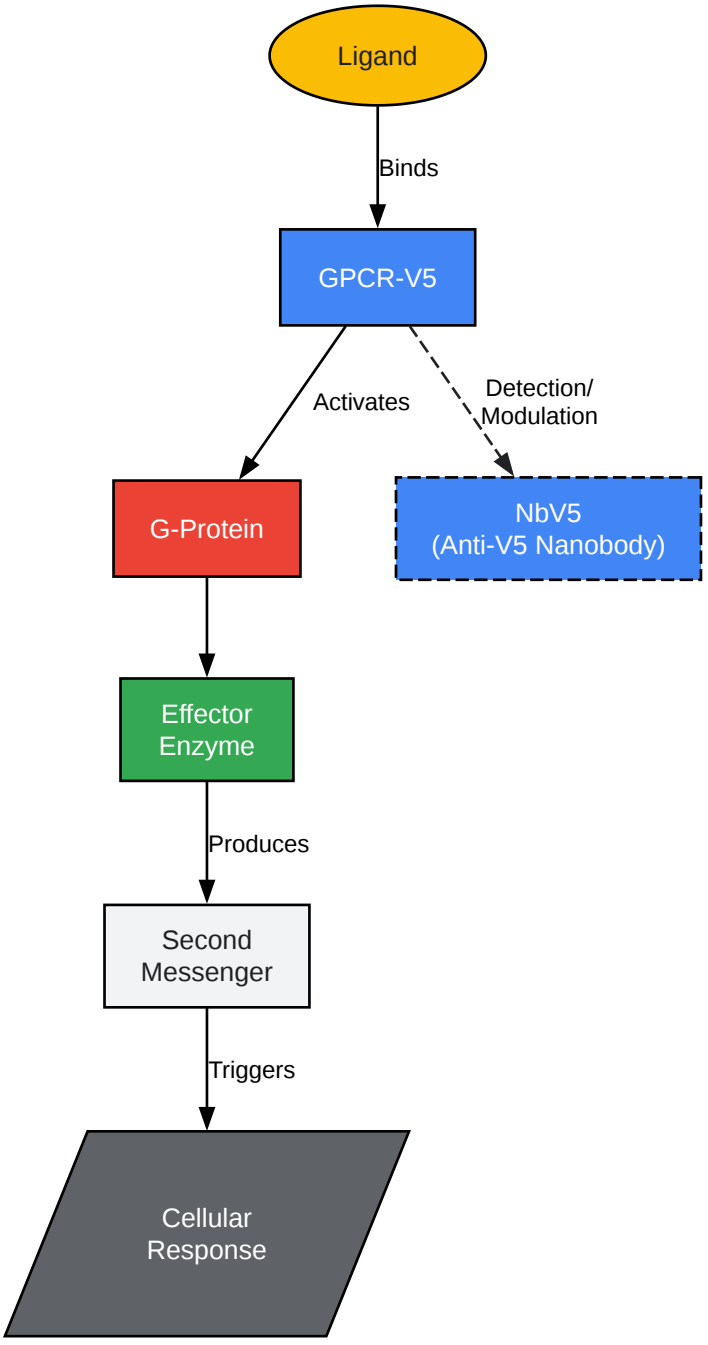
The **Cys-V5 peptide**, when fused to a protein of interest, serves as an epitope tag for studying protein-protein interactions (PPIs). A key application involves its use with a specific anti-V5 nanobody, NbV5.

Signaling Pathway and Experimental Workflow Visualization

The following diagrams illustrate the general workflow for characterizing the **Cys-V5 peptide** and a conceptual signaling pathway where a V5-tagged protein is investigated.

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